

Best practices for long-term storage of AM-211 sodium

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Compound of Interest

Compound Name: AM-211 sodium

CAS No.: 1263077-74-2

Cat. No.: B605371

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Technical Bulletin: AM-211 Sodium Storage & Handling

Compound ID: **AM-211 Sodium** (CAS 1263077-74-2) Classification: Selective DP2 (CRTH2) Antagonist
Molecular Weight: 522.5 g/mol

Core Storage Directives (The Thermodynamics of Stability)

The sodium salt form of AM-211 confers improved aqueous solubility compared to the free acid, but this ionic nature introduces hygroscopicity. The primary threat to long-term stability is not just thermal degradation, but moisture-induced hydrolysis and protonation reversion.

Long-Term Preservation Protocol

To maximize shelf-life (2+ years), adhere to this self-validating storage system:

State	Temperature	Atmosphere	Container Type	Critical Action
Lyophilized Solid	-20°C (Preferred)	Inert Gas (Argon/N ₂)	Amber Glass Vial (Teflon-lined cap)	Desiccate: Store inside a secondary container with active silica gel or molecular sieves.
Stock Solution (DMSO)	-80°C	Inert Gas Overlay	Polypropylene Cryovial	Aliquot: Single-use volumes to prevent freeze-thaw crystallization cycles.
Working Solution (Aqueous)	+4°C	Ambient	Eppendorf/Glass	Immediate Use: Unstable >24 hours due to potential pH-driven precipitation.

The "Equilibration Rule" (Crucial Step)

Never open a cold vial of **AM-211 Sodium** immediately upon removal from the freezer.

- Mechanism: The temperature differential causes immediate condensation of atmospheric moisture onto the hygroscopic salt. This moisture initiates hydrolysis and can cause the powder to become "gummy," making accurate weighing impossible.
- Protocol: Allow the vial to sit at room temperature (inside its desiccated secondary container) for 30–45 minutes before breaking the seal.

Reconstitution & Solubility Intelligence

AM-211 Sodium is an amphiphilic salt. While the sodium ion aids dissolution, the core structure (biphenyl backbone) remains highly lipophilic.

Solvent Selection Matrix

- Primary Solvent:DMSO (Dimethyl Sulfoxide).
 - Target Concentration: Up to 20–50 mg/mL.
 - Why: DMSO solvates the lipophilic core while accommodating the ionic charge.
- Secondary Solvent:Ethanol.
 - Note: Lower solubility limit than DMSO; use only if DMSO is contraindicated for your assay.
- Aqueous Buffers (PBS/Saline):
 - Direct Dissolution:NOT RECOMMENDED.
 - Protocol: Dissolve in DMSO first, then dilute into the buffer.

The "pH Trap" (Troubleshooting Precipitation)

Users often report precipitation when adding the stock solution to cell culture media.

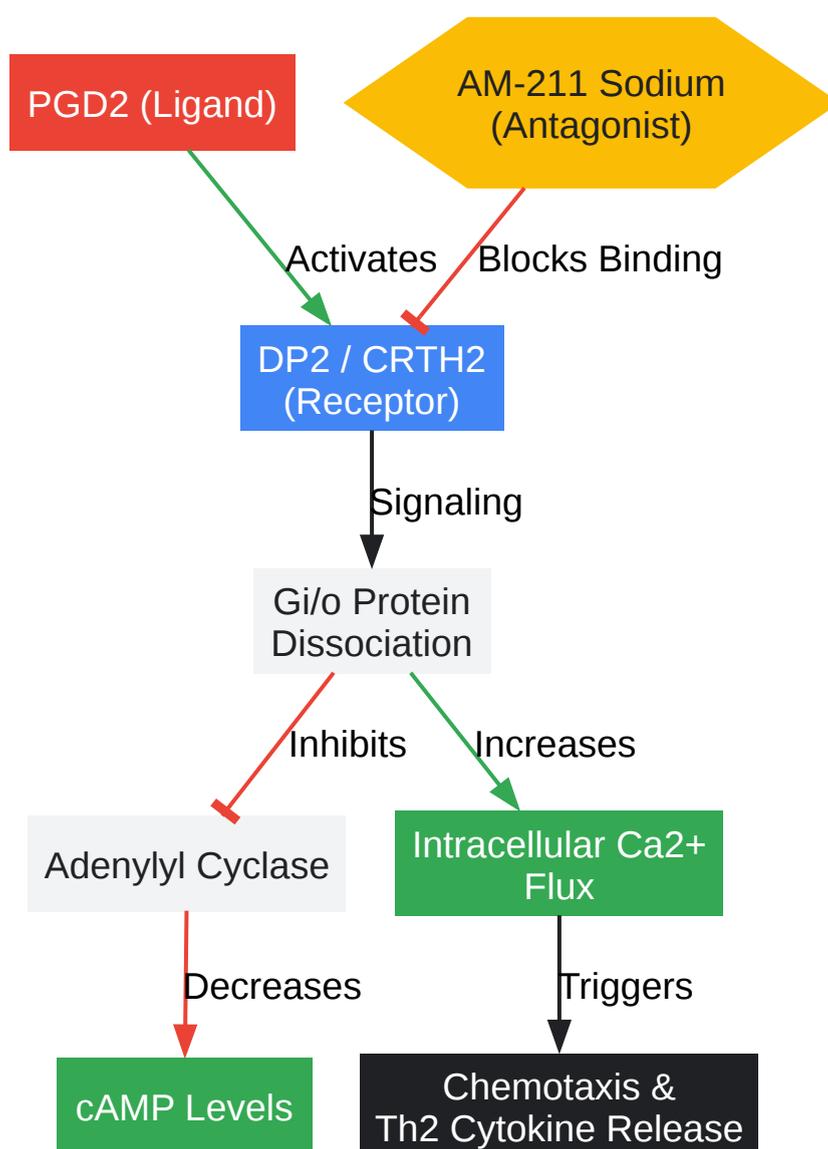
- Cause: **AM-211 Sodium** is the salt of a weak acid. Cell culture media (pH 7.2–7.4) can protonate the carboxylate group, converting the soluble salt back into the insoluble free acid (AM-211).[1]
- Prevention:
 - Keep the final DMSO concentration < 0.1% to avoid cytotoxicity, but high enough to maintain solubility.
 - If using high concentrations (>10 μ M), use a carrier molecule like BSA (Bovine Serum Albumin) or Cyclodextrin in the media to sequester the lipophilic tail and prevent precipitation.

Mechanism of Action & Experimental Logic[2]

Understanding the pathway is essential for designing controls. AM-211 functions by competitively blocking the DP2 (CRTH2) receptor, preventing PGD2-mediated chemotaxis and cytokine release.

Signaling Pathway Visualization

The following diagram illustrates the intervention point of AM-211 within the G-protein coupled receptor pathway.



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Figure 1: Pharmacological intervention of **AM-211 Sodium**.^[2] The compound competitively antagonizes the DP2 receptor, preventing Gi/o-mediated calcium flux and downstream inflammatory responses.

Troubleshooting Guide (FAQ)

Q1: My stock solution in DMSO has turned from clear to slightly yellow. Is it still good?

- **Diagnosis:** This indicates mild oxidative degradation. The biphenyl core is susceptible to oxidation over time, especially if the headspace in the vial was air instead of nitrogen.
- **Action:** Check the absorbance spectra. If the shift is minor, it may still be usable for qualitative assays. For quantitative IC50 determination, discard and prepare fresh stock.

Q2: I see a fine white precipitate immediately after adding AM-211 stock to my PBS buffer.

- **Diagnosis:** "Salting out" or pH-driven protonation. You likely exceeded the solubility limit of the free acid form at neutral pH.
- **Solution:**
 - Vortex immediately upon addition.
 - Warm the buffer to 37°C before adding the stock.
 - Ensure your DMSO stock concentration is high enough that you are adding a very small volume (e.g., 1:1000 dilution) to minimize solvent shock.

Q3: Can I store the sodium salt in aqueous solution at -20°C?

- **Diagnosis:** High Risk.
- **Action:**No. Freeze-thaw cycles in aqueous buffers (especially phosphate buffers) cause significant pH shifts during the freezing process (eutectic crystallization), which can irreversibly precipitate the compound or hydrolyze the salt. Always store as a DMSO stock or lyophilized powder.

Q4: How do I verify the integrity of the compound without HPLC?

- Field Test: TLC (Thin Layer Chromatography) can provide a quick check.
 - Mobile Phase: Dichloromethane:Methanol (9:1).
 - Visualization: UV light (254 nm).
 - Result: You should see a single distinct spot. Smearing or multiple spots indicates hydrolysis or oxidation.

References

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